

# A Comprehensive Technical Guide to 4-(Dimethylamino)-3-nitroaniline

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## Compound of Interest

Compound Name: 4-(Dimethylamino)-3-nitroaniline

Cat. No.: B8726983

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## Foreword

This guide provides an in-depth exploration of **4-(Dimethylamino)-3-nitroaniline**, a key chemical intermediate with significant potential in various research and development sectors. As a Senior Application Scientist, my objective is to present a technically sound and practically insightful resource that goes beyond a simple data sheet. This document is structured to offer a holistic understanding of the compound, from its fundamental properties to its synthesis and applications, grounded in established scientific principles and supported by verifiable references. The causality behind experimental choices and the integrity of the described protocols are emphasized to ensure this guide is a trustworthy and authoritative tool for the scientific community.

## Introduction and Physicochemical Properties

**4-(Dimethylamino)-3-nitroaniline**, with the CAS number 16293-12-2, is an aromatic amine that belongs to the nitroaniline family. Its molecular structure, featuring a primary amine, a dimethylamino group, and a nitro group on a benzene ring, makes it a versatile building block in organic synthesis. The interplay of these functional groups imparts unique electronic and

chemical properties, rendering it a valuable precursor for the synthesis of dyes, and potentially as an intermediate in the development of novel pharmaceutical compounds.[1]

The molecular formula of **4-(Dimethylamino)-3-nitroaniline** is  $C_8H_{11}N_3O_2$ , and its molecular weight is 181.19 g/mol .[2] A summary of its key physicochemical properties is presented in the table below.

Property	Value	Source
CAS Number	16293-12-2	PubChem[2]
Molecular Formula	$C_8H_{11}N_3O_2$	PubChem[2]
Molecular Weight	181.19 g/mol	PubChem[2]
IUPAC Name	N <sup>1</sup> ,N <sup>1</sup> -Dimethyl-2-nitrobenzene-1,4-diamine	PubChem[2]

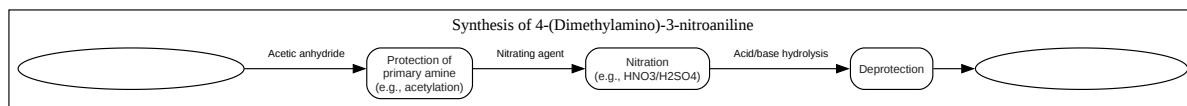
## Synthesis and Characterization

### Synthetic Approach

A common strategy for the synthesis of nitroanilines involves the nitration of an appropriately substituted aniline precursor. For the synthesis of **4-(Dimethylamino)-3-nitroaniline**, a plausible route would involve the controlled nitration of N,N-dimethyl-p-phenylenediamine. However, direct nitration of anilines can be challenging due to the activating nature of the amino group, which can lead to multiple nitration products and oxidation. Therefore, protection of the primary amino group may be necessary to achieve the desired regioselectivity.

A well-established procedure for the synthesis of a related isomer, m-nitrodimethylaniline, is available from Organic Syntheses, which involves the nitration of dimethylaniline.[3] This procedure could be adapted by starting with a different isomer of dimethylaniline to target the desired product.

Conceptual Synthesis Workflow:



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Caption: A conceptual workflow for the synthesis of **4-(Dimethylamino)-3-nitroaniline**.

## Spectroscopic Characterization

The structural elucidation of **4-(Dimethylamino)-3-nitroaniline** relies on standard spectroscopic techniques. While a comprehensive public database of its spectra is not readily available, the expected spectral features can be predicted based on its structure and data from related compounds. PubChem indicates the availability of <sup>13</sup>C NMR, GC-MS, and FTIR spectra for this compound.[2]

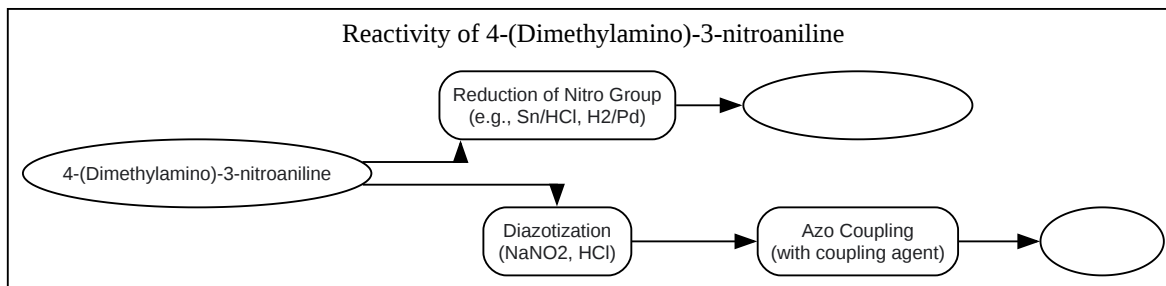
Expected Spectroscopic Data:

Technique	Expected Features
<sup>1</sup> H NMR	Signals corresponding to the aromatic protons, the primary amine protons, and the methyl protons of the dimethylamino group. The chemical shifts and coupling patterns of the aromatic protons would be indicative of the substitution pattern.
<sup>13</sup> C NMR	Resonances for the eight carbon atoms in the molecule, including the aromatic carbons and the methyl carbons. The chemical shifts would be influenced by the electronic effects of the substituents.
IR Spectroscopy	Characteristic absorption bands for the N-H stretching of the primary amine, C-H stretching of the aromatic ring and methyl groups, N-O stretching of the nitro group, and C-N stretching of the amino groups.
UV-Vis Spectroscopy	Absorption maxima in the ultraviolet-visible region, characteristic of nitroaniline derivatives, arising from $\pi$ - $\pi^*$ and $n$ - $\pi^*$ electronic transitions.

## Reactivity and Potential Applications

The chemical reactivity of **4-(Dimethylamino)-3-nitroaniline** is dictated by its three functional groups. The primary amino group can undergo diazotization, a critical reaction for the synthesis of azo dyes.<sup>[4][5]</sup> The nitro group can be reduced to an amino group, opening pathways to the synthesis of various diamine derivatives. The dimethylamino group is generally less reactive but influences the electronic properties of the aromatic ring.

Potential Reaction Pathways:



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Caption: Key reaction pathways for **4-(Dimethylamino)-3-nitroaniline**.

## Applications in Dye Synthesis

Nitroanilines are fundamental precursors in the synthesis of azo dyes. The primary amino group of **4-(Dimethylamino)-3-nitroaniline** can be diazotized and then coupled with various aromatic compounds (coupling components) to produce a wide range of colors. These dyes could find applications in the textile industry.

## Intermediate in Medicinal Chemistry and Materials Science

Nitro compounds are considered versatile building blocks in the synthesis of pharmaceutically relevant substances.[6] The presence of multiple functional groups in **4-(Dimethylamino)-3-nitroaniline** makes it an attractive starting material for the synthesis of more complex molecules with potential biological activity. The aniline substructure is common in many drug therapies.[7] Furthermore, nitroaniline derivatives have been investigated for their non-linear optical properties, suggesting potential applications in materials science.

## Safety and Handling

While a specific Safety Data Sheet (SDS) for **4-(Dimethylamino)-3-nitroaniline** (CAS 16293-12-2) is not readily available in the public domain, safety precautions should be based on the

known hazards of related nitroaniline compounds. Nitroanilines are generally considered toxic and should be handled with care.

General Safety Precautions (based on related compounds):

- Toxicity: Toxic if swallowed, in contact with skin, or if inhaled. May cause damage to organs through prolonged or repeated exposure.[8][9]
- Handling: Use only in a well-ventilated area, preferably in a chemical fume hood. Avoid breathing dust. Avoid contact with skin, eyes, and clothing. Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.[10][11]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place. Store locked up.[10]
- First Aid:
  - If Swallowed: Immediately call a POISON CENTER or doctor. Rinse mouth.[8]
  - If on Skin: Wash with plenty of soap and water. Take off immediately all contaminated clothing and wash it before reuse.[10]
  - If Inhaled: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor.[10]
  - If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[10]

It is imperative to consult a specific and current Safety Data Sheet from the supplier before handling this compound.

## Conclusion

**4-(Dimethylamino)-3-nitroaniline** is a chemical compound with significant untapped potential. Its rich functionality makes it a valuable intermediate for synthetic chemists in both academic and industrial settings. While further research is needed to fully elucidate its properties and applications, this guide provides a solid foundation for scientists and researchers working with this versatile molecule. The provided information, grounded in scientific literature and

established chemical principles, is intended to facilitate safe and effective research and development endeavors.

## References

- PubChem. 4-Amino-N,N-dimethyl-3-nitroaniline. National Center for Biotechnology Information. [\[Link\]](#)
- CPChem. Safety data sheet: 4-Methyl-3-nitroaniline. [\[Link\]](#)
- ResearchGate. Absorption spectra of the product obtained by the reaction of 4-amino-N,N-dimethyl aniline with 10 lg/ml of. [\[Link\]](#)
- ResearchGate. COMPUTATIONAL, EXPERIMENTAL SPECTRAL ANALYSIS AND STRUCTURAL PARAMETERS OF 4, 5-DIMETHYL-2- NITRO ANILINE. [\[Link\]](#)
- Organic Syntheses. m-NITRODIMETHYLANILINE. [\[Link\]](#)
- Academia.edu. SYNTHESIS OF AZO DYE FROM 2, 4-DINITROANILINE, 3-AMINO-5-METHYLPYRAZOLE AND BYROSCARPUS COCCINEUS. [\[Link\]](#)
- African Journal of Pure and Applied Chemistry. Synthesis of novel disazo dyes and an investigation of their use in the textile industry. [\[Link\]](#)
- OSTI.gov. Synthesis of N-alkyl substituted 4-nitroaniline derivatives for non-linear optics. [\[Link\]](#)
- National Institutes of Health. 4-Amino-N,N-dimethyl-3-nitroaniline | C<sub>8</sub>H<sub>11</sub>N<sub>3</sub>O<sub>2</sub> | CID 2733452 - PubChem. [\[Link\]](#)
- Google Patents.
- ResearchGate. Synthesis of 4-nitroso-N, N-dimethylaniline. [\[Link\]](#)
- PMC. Editorial: Nitro Compounds as Versatile Building Blocks for the Synthesis of Pharmaceutically Relevant Substances. [\[Link\]](#)

- ResearchGate. On the Synthesis, Characterization and Applications of Para-nitro Aniline-based Reactive Dye. [[Link](#)]
- Doubtnut. A student tried to synthesis 4-nitro-N, N-dimethylaniline from N, N-dimethylaniline via. [[Link](#)]
- MDPI. A Holistic Review of 3-Dimethylamino-1-Arylpropenones Based Disperse Dyes for Dyeing Polyester Fabrics: Synthesis, Characterization, and Antimicrobial Activities. [[Link](#)]

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## Sources

- 1. US5466871A - Process for preparing nitroaniline derivatives - Google Patents [[patents.google.com](https://patents.google.com)]
- 2. 4-Amino-N,N-dimethyl-3-nitroaniline | C<sub>8</sub>H<sub>11</sub>N<sub>3</sub>O<sub>2</sub> | CID 2733452 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 3. Organic Syntheses Procedure [[orgsyn.org](https://orgsyn.org)]
- 4. [nairaproject.com](https://nairaproject.com) [[nairaproject.com](https://nairaproject.com)]
- 5. [pdf.benchchem.com](https://pdf.benchchem.com) [[pdf.benchchem.com](https://pdf.benchchem.com)]
- 6. Editorial: Nitro Compounds as Versatile Building Blocks for the Synthesis of Pharmaceutically Relevant Substances - PMC [[pmc.ncbi.nlm.nih.gov](https://pmc.ncbi.nlm.nih.gov)]
- 7. [news.umich.edu](https://news.umich.edu) [[news.umich.edu](https://news.umich.edu)]
- 8. [bg.cpachem.com](https://bg.cpachem.com) [[bg.cpachem.com](https://bg.cpachem.com)]
- 9. [elementalmicroanalysis.com](https://elementalmicroanalysis.com) [[elementalmicroanalysis.com](https://elementalmicroanalysis.com)]
- 10. [fishersci.com](https://fishersci.com) [[fishersci.com](https://fishersci.com)]
- 11. [tcichemicals.com](https://tcichemicals.com) [[tcichemicals.com](https://tcichemicals.com)]
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